

Application Notes and Protocols: Preparation of CPI-455 Stock Solution in DMSO

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Compound of Interest

Compound Name: KY-455

Cat. No.: B1241970

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Introduction

CPI-455 is a potent and selective inhibitor of the KDM5 family of histone demethylases, with an IC₅₀ of 10 nM for KDM5A.^{[1][2][3][4]} It plays a crucial role in epigenetic research by increasing global levels of H3K4 trimethylation (H3K4me3).^{[1][3][4]} This property makes it a valuable tool in studying drug tolerance in cancer cells.^{[2][5]} Proper preparation of a CPI-455 stock solution is the first critical step for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of CPI-455 stock solutions in dimethyl sulfoxide (DMSO).

Data Presentation

A summary of the key quantitative data for CPI-455 is presented in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Weight	278.31 g/mol	[1] [2] [3]
Appearance	Crystalline solid, white to off-white	[3] [6]
Solubility in DMSO	Approximately 30-56 mg/mL. Note: Solubility can be significantly affected by the quality of the DMSO. Use fresh, anhydrous DMSO.	[1] [5] [6]
Recommended Stock Solution Concentration	10 mM - 50 mM	N/A
Storage of Powder	-20°C for up to 3 years	[3]
Storage of Stock Solution in DMSO	-20°C for up to 1 year, or -80°C for up to 2 years. It is highly recommended to aliquot to avoid repeated freeze-thaw cycles.	[1] [3]

Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of CPI-455 in DMSO. The concentration can be adjusted based on experimental needs and the solubility limits.

Materials and Equipment:

- CPI-455 powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

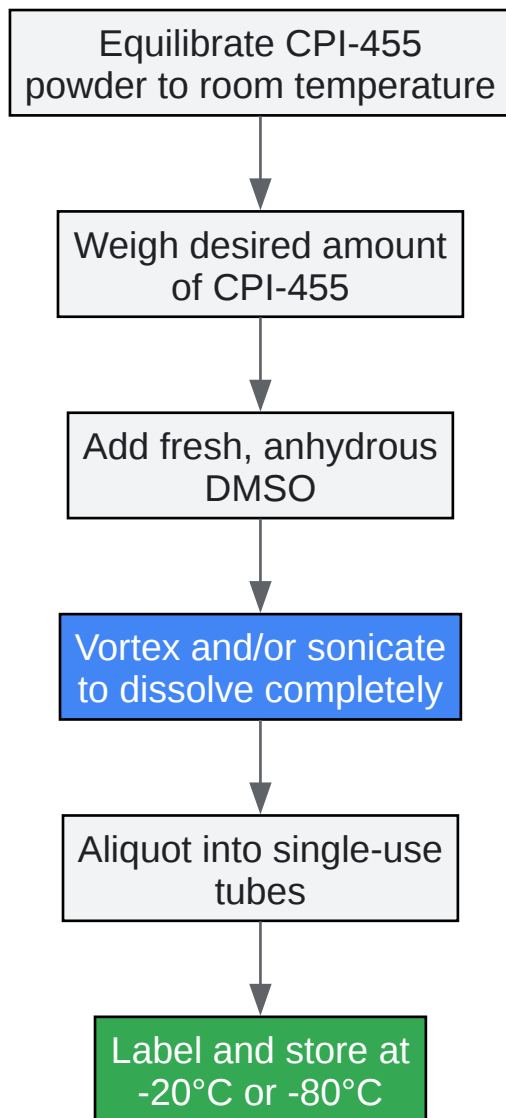
Procedure:

- **Pre-weighing Preparations:** Before handling the compound, ensure you are wearing appropriate PPE. Allow the CPI-455 powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing CPI-455:** Carefully weigh the desired amount of CPI-455 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.78 mg of CPI-455 (Molecular Weight = 278.31 g/mol).
- **Dissolving in DMSO:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the weighed CPI-455. To continue the example, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Tightly cap the vial and vortex thoroughly. If the compound does not dissolve completely, gentle warming of the tube to 37°C and brief sonication in an ultrasonic bath can aid in dissolution.^[7] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[1][3]}
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots at -20°C or -80°C as recommended.^{[1][3]}

Mandatory Visualization

The following diagram illustrates the workflow for preparing the CPI-455 stock solution.

Workflow for CPI-455 Stock Solution Preparation



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Caption: Workflow for preparing CPI-455 stock solution in DMSO.

Stability and Handling Notes:

- **DMSO Quality:** The solubility of CPI-455 can be significantly reduced by moisture in the DMSO.[1] It is critical to use fresh, anhydrous (water-free) DMSO for the best results.
- **Aqueous Solutions:** CPI-455 is sparingly soluble in aqueous buffers.[6] To prepare working solutions in aqueous media, first dissolve the compound in DMSO and then dilute with the

aqueous buffer of choice.[6] It is not recommended to store aqueous solutions for more than one day.[6]

- Freeze-Thaw Cycles: Repeated freezing and thawing of the DMSO stock solution should be avoided as it can lead to degradation of the compound. Aliquoting is the best practice to preserve the integrity of the stock solution.[1][3] Studies on other compounds in DMSO have shown that multiple freeze-thaw cycles might not cause significant loss for some molecules, but it remains a general best practice to avoid them.[8]

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